

# 4-Chlorophenol CAS number and molecular structure

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## Compound of Interest

Compound Name: 4-Chlorophenol

Cat. No.: B041353

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## An In-Depth Technical Guide to 4-Chlorophenol

This guide provides comprehensive technical information on **4-Chlorophenol**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, physicochemical properties, synthesis, applications, and analytical methods, with a focus on presenting quantitative data in a structured format.

## Chemical Identity and Molecular Structure

**4-Chlorophenol**, also known as p-chlorophenol, is an organic compound with the formula  $C_6H_4ClOH$ .<sup>[1]</sup> It is one of three isomers of monochlorophenol, characterized by a hydroxyl group and a chlorine atom attached to a benzene ring at positions 1 and 4, respectively.<sup>[2]</sup> It appears as colorless to yellow crystals with a distinct phenolic odor.<sup>[2][3]</sup>

Molecular Structure:

- SMILES: C1=CC(=CC=C1O)Cl<sup>[2]</sup>
- InChI: InChI=1S/C6H5ClO/c7-5-1-3-6(8)4-2-5/h1-4,8H<sup>[2]</sup>

Table 1: Chemical Identifiers for **4-Chlorophenol**

Identifier	Value
CAS Number	106-48-9 <a href="#">[4]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClO <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	128.56 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	4-chlorophenol <a href="#">[2]</a>
Synonyms	p-Chlorophenol, 4-Hydroxychlorobenzene, Parachlorophenol <a href="#">[6]</a>
EC Number	203-402-6 <a href="#">[3]</a>
Beilstein Number	507004
UN Number	2020 <a href="#">[5]</a>

## Physicochemical Properties

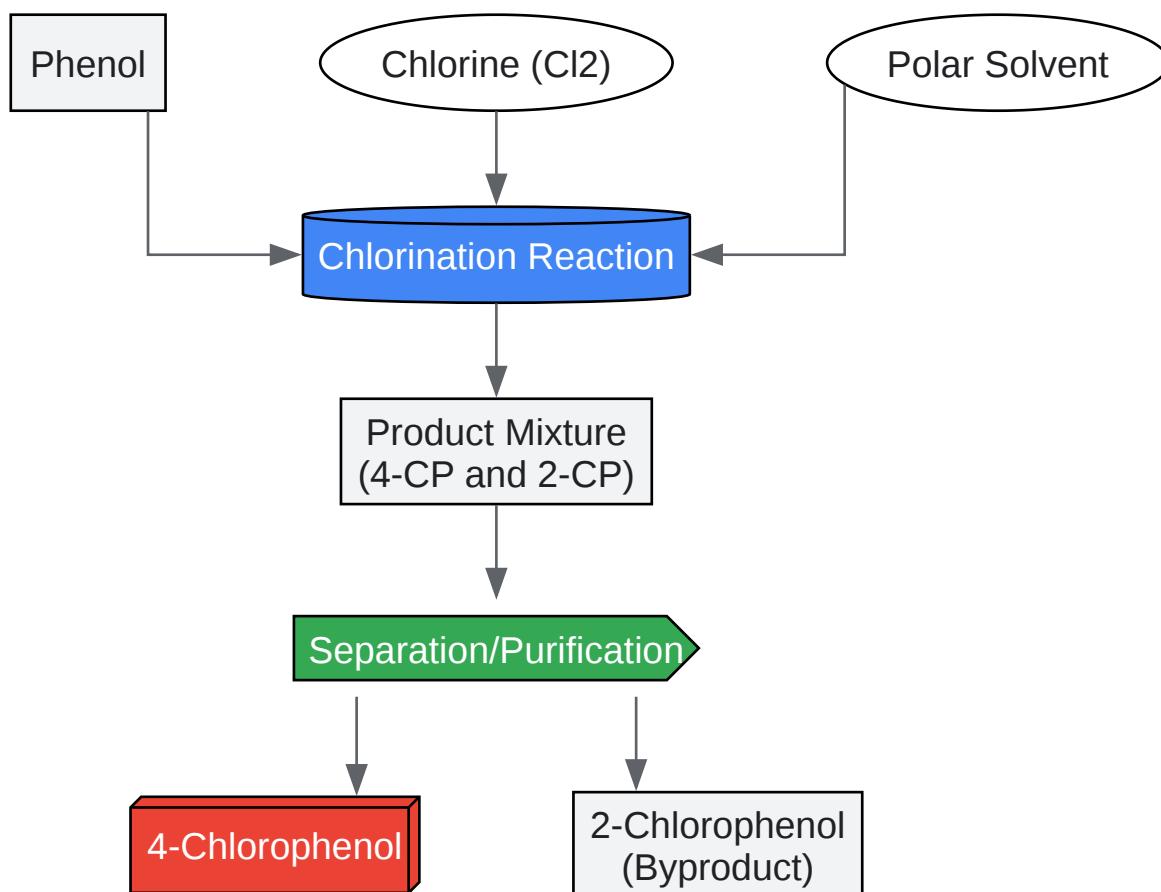
**4-Chlorophenol** is a solid at room temperature that melts easily and is moderately soluble in water.[\[1\]](#) Its properties make it a versatile intermediate in various chemical syntheses.

Table 2: Physicochemical Data for **4-Chlorophenol**

Property	Value
Melting Point	42-45 °C[7]
Boiling Point	220 °C (at 1013 hPa)[3][7]
Density	1.306 g/cm <sup>3</sup> (at 25 °C)[3]
Vapor Pressure	0.15 hPa (at 20 °C)[3]
Flash Point	121 °C (closed cup)[3]
Water Solubility	27 g/L (at 20 °C)[3][7]
pKa	9.41[1]
LogP (XLogP3)	2.4[5]
Odor Threshold	1.2 ppm[2]

## Synthesis and Manufacturing

The primary method for synthesizing **4-Chlorophenol** is the direct chlorination of phenol. The selectivity for the para-isomer (**4-Chlorophenol**) over the ortho-isomer (2-Chlorophenol) is enhanced by conducting the reaction in polar solvents.[1]



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A simplified workflow for the synthesis of **4-Chlorophenol**.

## Applications in Research and Drug Development

**4-Chlorophenol** is a crucial intermediate in the synthesis of a wide range of products across several industries.[8] Its high purity (typically  $\geq 99\%$ ) is essential for applications in the pharmaceutical and agrochemical sectors.[8][9]

- **Pharmaceuticals:** It serves as a precursor in the synthesis of various active pharmaceutical ingredients (APIs).[8][9][10] A notable example is its use in the production of Clofibrate, a lipid-lowering agent.[1] It is also a building block for analgesics and anti-inflammatory drugs.[11]
- **Agrochemicals:** It is a vital intermediate for manufacturing insecticides, fungicides, and herbicides.[8][9]

- Dyes and Pigments: **4-Chlorophenol** is used to produce anthraquinone dyes, such as Quinizarin.[1][2]
- Other Industrial Uses: It is also employed as a disinfectant, an antiseptic, and a denaturant for alcohol.[2][10]

## Experimental Protocols: Analysis of 4-Chlorophenol

The accurate quantification of **4-Chlorophenol** is critical in environmental monitoring, food safety, and quality control. High-Performance Liquid Chromatography (HPLC) is a common and robust method for its analysis.[12][13]

### Protocol: Determination of 4-Chlorophenol in Water by HPLC-UV

This protocol outlines a standard procedure for the analysis of **4-Chlorophenol** in a water sample.

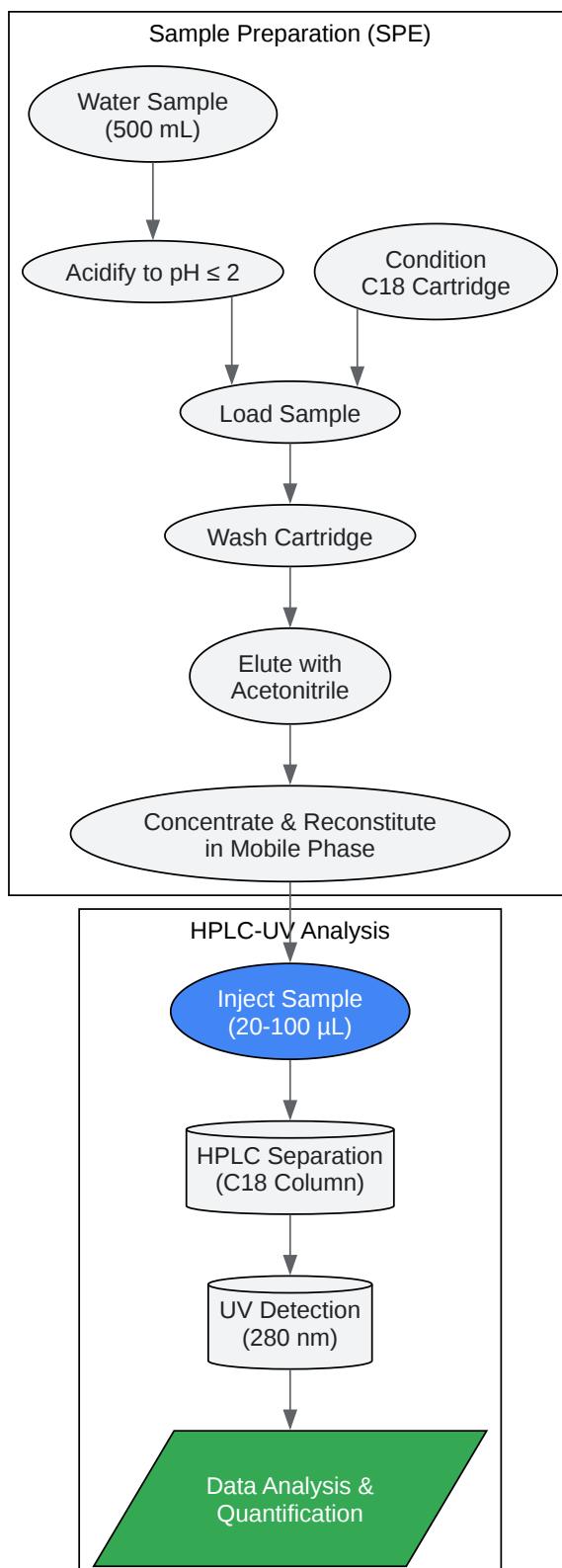
#### 1. Sample Preparation (Solid-Phase Extraction - SPE)

- Objective: To extract and concentrate **4-Chlorophenol** from the water matrix and remove interferences.[14]
- Cartridge Conditioning: Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by sequentially passing 5 mL of methanol followed by 5 mL of deionized water ( $\text{pH} \leq 2$ ). Do not allow the cartridge to dry.
- Sample Loading: Acidify the water sample (e.g., 500 mL) to a  $\text{pH} \leq 2$  with sulfuric acid.[14] Pass the acidified sample through the conditioned C18 cartridge at a flow rate of approximately 5-10 mL/min.
- Washing: Wash the cartridge with 5 mL of deionized water to remove polar impurities.
- Elution: Dry the cartridge thoroughly under a vacuum for 20-30 minutes. Elute the trapped **4-Chlorophenol** with a small volume of a suitable solvent, such as 5 mL of acetonitrile.

- Final Preparation: Evaporate the eluate to near dryness under a gentle stream of nitrogen and reconstitute in 1 mL of the mobile phase for HPLC analysis.[14]

## 2. HPLC-UV Analysis

- Instrumentation: An HPLC system equipped with a C18 column and a UV detector.[15]
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 5  $\mu$ m particle size, 4.6 mm ID x 250 mm).[13]
  - Mobile Phase: An isocratic or gradient mixture of acetonitrile and water. A common starting point is 75:25 (v/v) acetonitrile/water.[13]
  - Flow Rate: 1.0 mL/min.[15]
  - Injection Volume: 20-100  $\mu$ L.[15]
  - Detector Wavelength: 280 nm.[15]
- Calibration: Prepare a series of calibration standards of **4-Chlorophenol** in the mobile phase (e.g., 1, 5, 10, 20, 50  $\mu$ g/mL). Generate a calibration curve by plotting the peak area against the concentration.
- Quantification: Inject the prepared sample extract into the HPLC system. Identify the **4-Chlorophenol** peak by its retention time compared to the standards. Quantify the concentration using the calibration curve.

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An experimental workflow for the analysis of **4-Chlorophenol**.

## Toxicology and Safety Information

**4-Chlorophenol** is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin, and can cause severe skin and eye irritation.[3][16][17]

Table 3: Toxicological Data for **4-Chlorophenol**

Parameter	Value	Species	Route
LD50	670 mg/kg[5]	Rat	Oral
LD50	1500 mg/kg[18]	Rat	Dermal
Target Organs	Central nervous system, liver, kidneys. [17][19]	Human/Animal	Oral/Dermal
Environmental Hazard	Toxic to aquatic life with long-lasting effects.[3][16][20]	-	-

### Safety Precautions:

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[3][16]
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as oxidizing agents and acid chlorides.[3][7]
- First Aid: In case of contact, immediately flush skin or eyes with plenty of water. If inhaled, move to fresh air. If swallowed, seek immediate medical attention.[16]

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